

Chemical properties of Ondansetron-13C,d3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ondansetron-13C,d3

Cat. No.: B8075438

[Get Quote](#)

An In-depth Technical Guide to the Chemical Properties of **Ondansetron-13C,d3**

This guide provides a comprehensive overview of the chemical and physical properties, experimental applications, and mechanism of action of **Ondansetron-13C,d3**. It is intended for researchers, scientists, and drug development professionals who utilize isotopically labeled compounds in their work.

Core Chemical and Physical Properties

Ondansetron-13C,d3 is a stable, isotopically labeled version of Ondansetron, a potent and highly selective serotonin 5-HT₃ receptor antagonist.^[1] The incorporation of one Carbon-13 atom and three deuterium atoms provides a distinct mass shift, making it an ideal internal standard for the quantitative analysis of Ondansetron in biological matrices by mass spectrometry.^{[2][3]}

Data Presentation

The key chemical and physical properties of **Ondansetron-13C,d3** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Formal Name	9-(methyl-13C-d3)-3-((2-methyl-1H-imidazol-1-yl)methyl)-1,2,3,9-tetrahydro-4H-carbazol-4-one	[2][4]
Synonyms	GR 38032-13C,d3; Zofran-13C-d3; Setron-13C-d3	[1][4]
CAS Number	2699607-85-5	[2]
Molecular Formula	C ₁₇ ¹³ CH ₁₆ D ₃ N ₃ O	[2][4]
Molecular Weight	297.37 g/mol (also reported as 297.4 and 297.38)	[2][4][5][6]
Appearance	Solid; Off-white solid	[2][6]
Purity	≥99% deuterated forms (d ₁ -d ₃)	[2]
Isotopic Enrichment	99.0%	[7]
Solubility	DMSO: 0.1 mg/mL; Soluble in Methanol	[2][6]
Storage Conditions	Powder: -20°C for 3 years; In solvent: -80°C for 1 year	[5]

Experimental Protocols

Ondansetron-13C,d3 is primarily used as an internal standard (IS) for the quantification of ondansetron in biological samples, such as plasma, using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).[2][7] This method offers high selectivity and sensitivity.

Representative Bioanalytical LC-MS/MS Protocol

The following is a detailed methodology for the quantification of ondansetron in human plasma.

Objective: To determine the concentration of ondansetron in human plasma samples using a validated LC-MS/MS method with **Ondansetron-13C,d3** as the internal standard.

Materials:

- Ondansetron reference standard
- **Ondansetron-13C,d3** (Internal Standard)[7]
- Human plasma (with K₂-EDTA or heparin as anticoagulant)[7]
- Methanol (HPLC grade)[7]
- Formic acid (HPLC grade)[7]
- Ammonium acetate (HPLC grade)[7]
- Water (HPLC grade)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source

Procedure:

- Preparation of Stock and Working Solutions:
 - Prepare stock solutions of ondansetron and **Ondansetron-13C,d3** in methanol.
 - Prepare a series of calibration standards by spiking blank human plasma with appropriate amounts of the ondansetron working solution to achieve a concentration range of 0.20–120.0 ng/mL.[7]
 - Prepare quality control (QC) samples at low, medium, and high concentrations in the same manner.
 - Prepare a working solution of the internal standard (**Ondansetron-13C,d3**) in methanol.
- Sample Preparation (Protein Precipitation):

- To 100 μ L of plasma sample (calibrator, QC, or unknown), add a fixed amount of the **Ondansetron-13C,d3** internal standard working solution.
- Add 300 μ L of methanol to precipitate plasma proteins.
- Vortex the mixture for 1-2 minutes.
- Centrifuge at high speed (e.g., 12,000 rpm) for 10 minutes to pellet the precipitated proteins.
- Transfer the supernatant to a clean vial for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Liquid Chromatography:
 - Inject a small volume (e.g., 5-10 μ L) of the prepared supernatant onto an appropriate C18 analytical column.
 - Use a mobile phase gradient consisting of an aqueous component (e.g., ammonium acetate or formic acid in water) and an organic component (e.g., methanol) to separate the analyte from endogenous plasma components.
 - Mass Spectrometry:
 - Operate the mass spectrometer in positive electrospray ionization (ESI+) mode.
 - Use Multiple Reaction Monitoring (MRM) to detect the specific precursor-to-product ion transitions for both ondansetron and the internal standard, **Ondansetron-13C,d3**.
- Data Analysis:
 - Construct a calibration curve by plotting the peak area ratio (ondansetron/**Ondansetron-13C,d3**) against the nominal concentration of the calibration standards.
 - Perform a linear regression analysis on the calibration curve.

- Determine the concentration of ondansetron in the unknown samples by interpolating their peak area ratios from the calibration curve.

Below is a workflow diagram illustrating this experimental process.



[Click to download full resolution via product page](#)

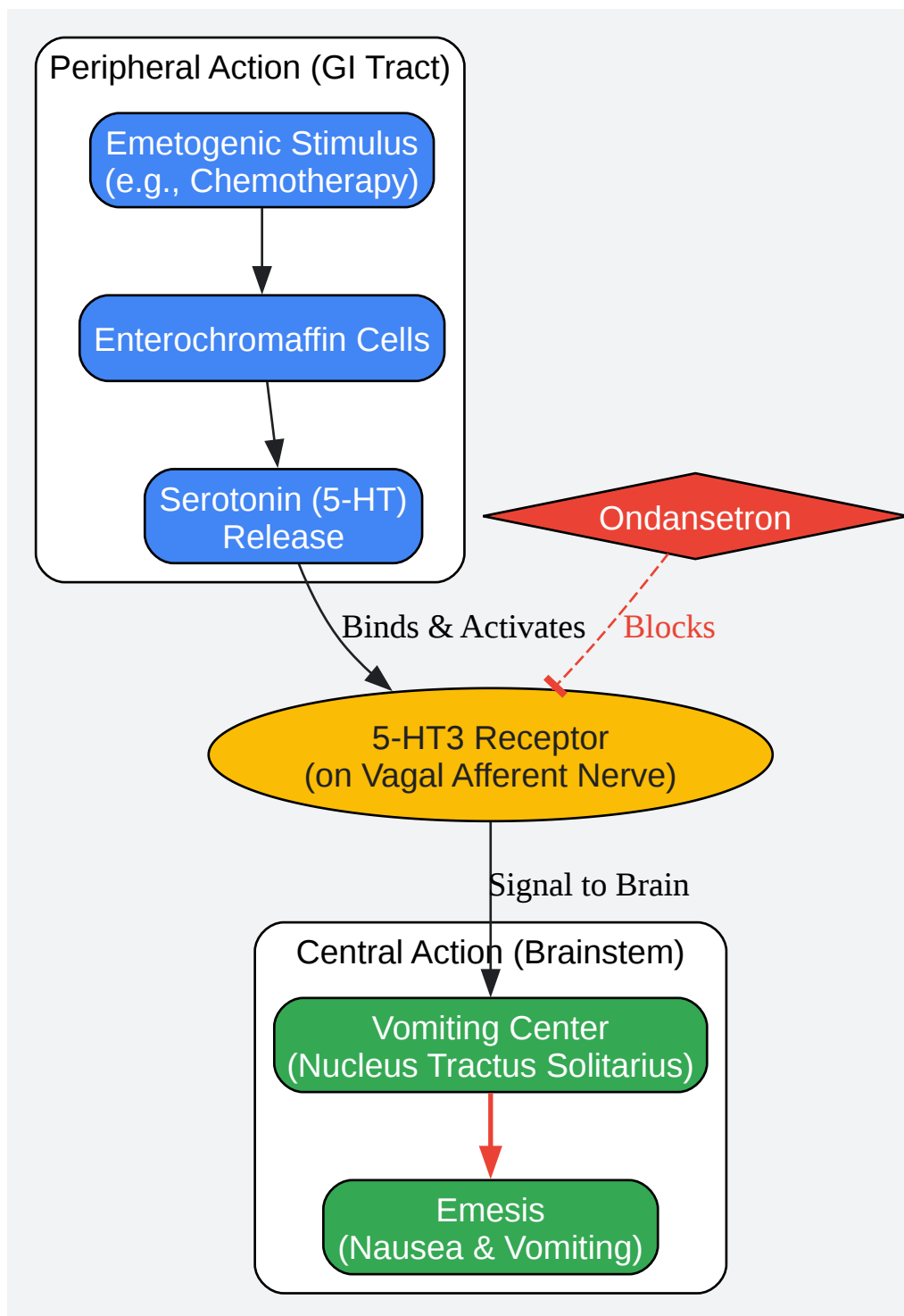
Bioanalytical workflow for Ondansetron quantification.

Mechanism of Action: Signaling Pathway

Ondansetron functions as a selective antagonist of the 5-hydroxytryptamine 3 (5-HT₃) receptor. [8][9] Its antiemetic effect is mediated through the blockade of these receptors at two primary locations: peripherally on vagal nerve terminals in the gastrointestinal tract and centrally in the chemoreceptor trigger zone (CTZ) of the area postrema. [9][10][11]

Emetogenic stimuli, such as chemotherapy, trigger the release of serotonin from enterochromaffin cells in the small intestine. [9][12] This released serotonin binds to 5-HT₃ receptors on vagal afferent nerves, initiating a signal that travels to the brain's vomiting center (the nucleus tractus solitarius), thereby triggering the vomiting reflex. [8][12] Ondansetron competitively binds to these 5-HT₃ receptors, preventing serotonin from activating them and thus blocking the initiation of the emetic signal. [8][11]

The diagram below illustrates this signaling pathway and the inhibitory action of Ondansetron.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. Ondansetron-13C-d3_TargetMol [targetmol.com]
- 6. Ondansetron 13CD3 - Daicel Pharma Standards [daicelpharmastandards.com]
- 7. Bioequivalence Analysis of Ondansetron Hydrochloride Tablets in Healthy Chinese Subjects: A Randomized, Open-Label, Two-Period Crossover Phase I Study - PMC [pmc.ncbi.nlm.nih.gov]
- 8. pharmacyfreak.com [pharmacyfreak.com]
- 9. droracle.ai [droracle.ai]
- 10. go.drugbank.com [go.drugbank.com]
- 11. What is the mechanism of Ondansetron? [synapse.patsnap.com]
- 12. ClinPGx [clinpgx.org]
- To cite this document: BenchChem. [Chemical properties of Ondansetron-13C,d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8075438#chemical-properties-of-ondansetron-13c-d3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com